

Proper Disposal of (S)-MCOPPB: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: (S)-MCOPPB

Cat. No.: B1683878

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **(S)-MCOPPB**, a potent and selective nociceptin receptor agonist. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to ensure personal safety and environmental compliance. **(S)-MCOPPB** is classified as harmful if swallowed, may cause an allergic skin reaction, and is toxic to aquatic life with long-lasting effects; therefore, it must be disposed of as hazardous chemical waste. Avoid release to the environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all personnel are equipped with appropriate Personal Protective Equipment (PPE), including but not limited to:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact.
- Eye Protection: Safety glasses or goggles to shield from potential splashes.
- Lab Coat: To protect from contamination of personal clothing.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

Quantitative Data for (S)-MCOPPB

While specific environmental disposal limits for **(S)-MCOPPB** are not readily available due to its research-specific nature, the following data from its trihydrochloride form are pertinent for safe handling and waste profiling.

| Property | Value | Source |
|---------------------|---|---------------------|
| Molecular Formula | $C_{26}H_{40}N_4 \cdot 3HCl$ | [1] |
| Molecular Weight | 534.05 g/mol | [1] |
| Appearance | White to off-white solid | |
| Solubility in Water | Soluble to 30 mM | [1] |
| Oral Toxicity | Category 4: Harmful if swallowed | |
| Skin Sensitization | Category 1: May cause an allergic skin reaction | |
| Aquatic Toxicity | Category 2: Toxic to aquatic life with long-lasting effects | |

Step-by-Step Disposal Protocol

The disposal of **(S)-MCOPPB** must be handled through a licensed hazardous waste management service.[\[2\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash. [\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Waste Identification and Segregation:

- Treat all **(S)-MCOPPB**, including pure compound, contaminated solutions, and any materials used for spill cleanup, as hazardous waste.[\[2\]](#)
- Segregate **(S)-MCOPPB** waste from other chemical waste streams to prevent inadvertent reactions. Store in a designated satellite accumulation area.[\[5\]](#)[\[6\]](#)
- Specifically, keep it separate from incompatible materials such as strong oxidizing agents.

2. Containerization:

- Use a chemically compatible, leak-proof container for waste collection. Plastic containers are generally preferred over glass to minimize the risk of breakage.[3][5]
- The container must be in good condition with a secure, tight-fitting lid.[6]
- Never use food-grade containers for hazardous waste storage.[6]

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste." [3]
- The label must include:
- The full chemical name: "**(S)-MCOPPB**"
- The approximate quantity or concentration of the waste.
- The date when the first waste was added to the container.
- The name and contact information of the principal investigator or laboratory supervisor.
- Appropriate hazard pictograms (e.g., harmful, environmental hazard). [3]

4. Storage:

- Store the sealed and labeled waste container in a designated, secure satellite accumulation area that is at or near the point of generation.[5][7]
- Ensure the storage area is well-ventilated and away from heat sources or direct sunlight.
- Secondary containment is recommended to mitigate spills or leaks.[7]

5. Scheduling Waste Pickup:

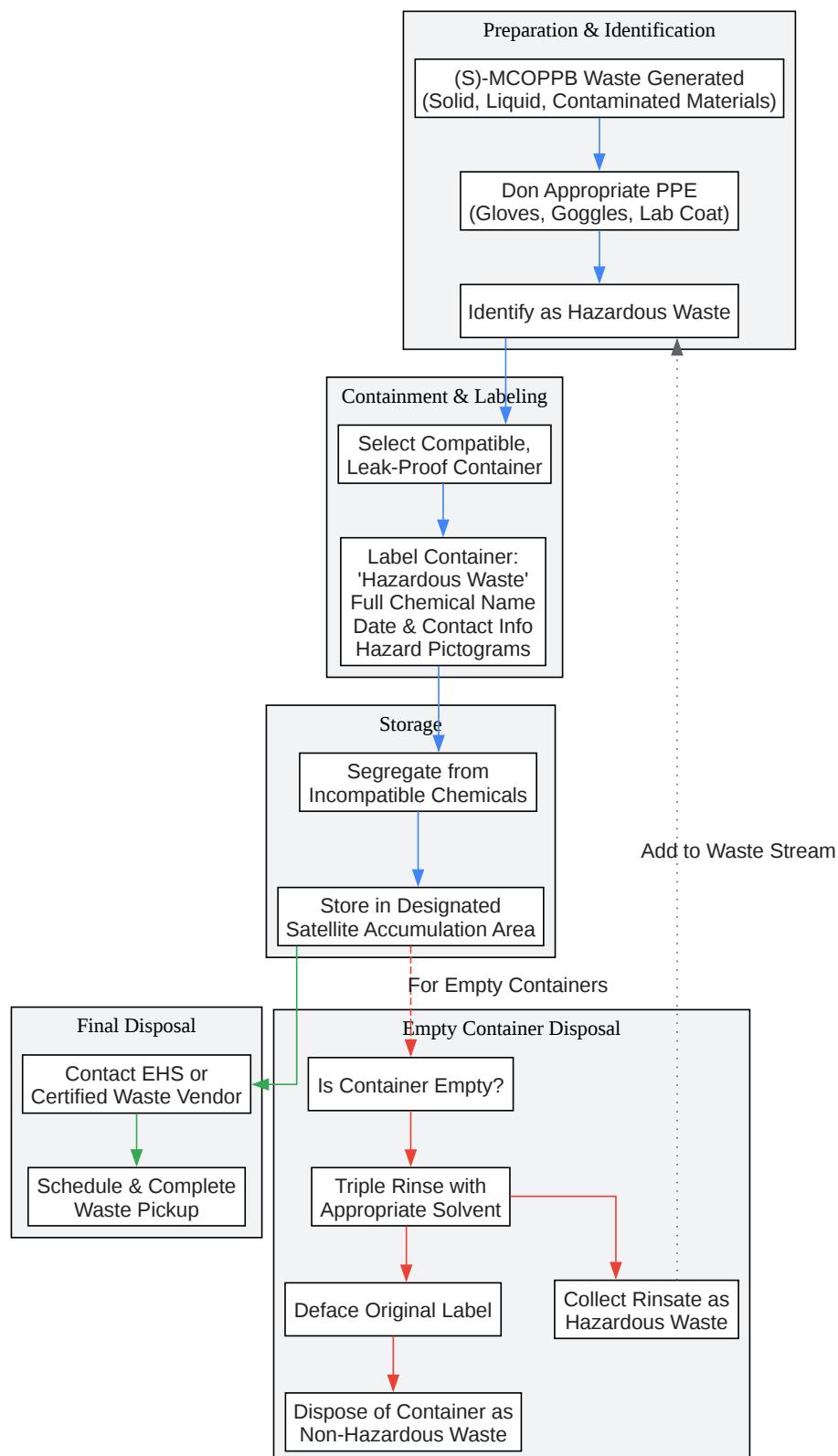
- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.[3][5]
- Provide them with accurate information about the waste stream as detailed on your label.
- Follow all institutional and regulatory procedures for waste handover.

6. Empty Container Disposal:

- An empty container that held **(S)-MCOPPB** must be triple-rinsed with a suitable solvent (e.g., water, if appropriate for the formulation) before it can be disposed of as non-hazardous waste.[2][8]
- The rinsate from this process must be collected and disposed of as hazardous waste.[8]
- After rinsing, deface or remove the original chemical label before disposing of the container. [2]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(S)-MCOPPB**.

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Caption: Workflow for the safe disposal of **(S)-MCOPPB** waste.

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